

Application Note & Protocols: Labeling Peptides with Disulfo-ICG-DBCO for Targeted Delivery

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Compound of Interest

Compound Name: Disulfo-ICG-DBCO (disodium)

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A Senior Application Scientist's Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: The Convergence of Bioorthogonal Chemistry and Near-Infrared Imaging for Targeted Therapeutics

The precise delivery of therapeutic and diagnostic agents to target tissues remains a central challenge in drug development. Peptide-drug conjugates (PDCs) have emerged as a powerful strategy, leveraging the high specificity of peptides to guide payloads to their intended destinations, thereby enhancing efficacy and minimizing off-target effects. A critical component of developing these targeted systems is the ability to track their biodistribution and cellular uptake accurately.

Indocyanine green (ICG), a near-infrared (NIR) fluorescent dye approved by the U.S. Food and Drug Administration, offers significant advantages for in vivo imaging due to its deep tissue penetration (emission ~830 nm) and minimal interference from tissue autofluorescence.^{[1][2]} However, standard ICG suffers from drawbacks, including poor stability in aqueous

environments and a tendency for non-specific protein binding, which can complicate targeted delivery applications.[2] The development of sulfonated ICG derivatives, such as Disulfo-ICG, significantly improves water solubility and mitigates these issues.[3]

To attach this advanced imaging agent to a targeting peptide, a robust and biocompatible conjugation strategy is paramount. This is where the power of bioorthogonal chemistry, specifically the Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC), becomes indispensable. [4] SPAAC is a "click chemistry" reaction that occurs between a strained alkyne, such as Dibenzocyclooctyne (DBCO), and an azide.[5][6] This reaction is highly specific, proceeds efficiently at physiological temperatures without the need for cytotoxic copper catalysts, and is orthogonal to native biological functional groups, making it ideal for creating stable bioconjugates.[7]

This guide provides a comprehensive framework for the successful labeling of azide-modified targeting peptides with Disulfo-ICG-DBCO. We will detail the underlying chemical principles, provide step-by-step protocols for conjugation, purification, and characterization, and present a workflow for validating the conjugate's targeting ability in a cell-based assay.

The Chemistry: Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC)

The core of this labeling strategy is the SPAAC reaction. The high ring strain of the DBCO moiety on the Disulfo-ICG dye serves as the driving force for a rapid and irreversible [3+2] cycloaddition with the azide group engineered onto the peptide.[4] This reaction forms a stable triazole linkage, covalently connecting the peptide to the NIR dye.[5] The bioorthogonal nature of the azide and DBCO groups ensures that the reaction is highly selective, occurring only between the intended partners even in complex biological milieu.[8]

A simplified diagram of the SPAAC reaction.

Experimental Protocols

This section provides a detailed methodology, from initial peptide modification to the final conjugate characterization.

Part A: Preparation of Azide-Modified Peptide

For SPAAC to occur, the targeting peptide must first be functionalized with an azide group. This is typically achieved by reacting a primary amine on the peptide (e.g., the N-terminus or the epsilon-amino group of a lysine residue) with an azide-functionalized N-hydroxysuccinimide (NHS) ester.

Rationale: The NHS ester reacts efficiently with primary amines at neutral to slightly basic pH to form a stable amide bond. Using a reagent like Azido-PEGn-NHS ester is often preferred, as the polyethylene glycol (PEG) spacer can enhance the solubility of the final conjugate and reduce potential steric hindrance between the peptide and the bulky dye.

Protocol:

- Dissolve the peptide in a suitable buffer (e.g., 100 mM sodium bicarbonate or phosphate buffer, pH 8.0-8.5) to a final concentration of 1-5 mg/mL.
- Dissolve the Azido-PEGn-NHS ester in a small volume of anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).
- Add a 5- to 10-fold molar excess of the dissolved Azido-PEGn-NHS ester to the peptide solution.
- Incubate the reaction for 1-2 hours at room temperature with gentle stirring.
- Purify the azide-modified peptide from excess reagent using size-exclusion chromatography (e.g., a desalting column) or RP-HPLC.
- Confirm successful modification via mass spectrometry (observing the expected mass shift) and lyophilize for storage.

Part B: Labeling Azide-Peptide with Disulfo-ICG-DBCO

This protocol details the core conjugation reaction.

Materials and Reagents:

- Azide-modified peptide
- Disulfo-ICG-DBCO

- Anhydrous DMSO or DMF
- Reaction Buffer: Phosphate-buffered saline (PBS), pH 7.4. Crucially, ensure the buffer is azide-free.
- Reaction vessels (e.g., low-protein-binding microcentrifuge tubes)

Step-by-Step Labeling Protocol:

- Reagent Preparation:
 - Prepare a 1-10 mM stock solution of Disulfo-ICG-DBCO in anhydrous DMSO. Briefly vortex to ensure complete dissolution. Note: This reagent is light-sensitive; protect from light during handling and storage.
 - Dissolve the lyophilized azide-modified peptide in the reaction buffer (PBS, pH 7.4) to a known concentration (e.g., 1-5 mg/mL).
- Molar Ratio Calculation:
 - Determine the moles of the azide-peptide in the reaction.
 - Calculate the volume of the Disulfo-ICG-DBCO stock solution needed. A 1.5 to 3-fold molar excess of the DBCO reagent over the azide-peptide is a good starting point to drive the reaction to completion.^[8]
 - Causality: A molar excess of the dye ensures that most peptide molecules become labeled. However, a very large excess can complicate downstream purification. Optimization may be required depending on the peptide's reactivity and value.
- Conjugation Reaction:
 - Add the calculated volume of the Disulfo-ICG-DBCO stock solution to the peptide solution. The final concentration of DMSO should ideally be kept below 10% (v/v) to avoid peptide denaturation.
 - Mix gently by pipetting or brief vortexing.

- Incubate the reaction for 4-12 hours at room temperature, protected from light.[8] Longer incubation times (e.g., overnight at 4°C) can sometimes improve yield.[9]

A flowchart of the peptide labeling process.

Part C: Purification of the Labeled Peptide

Purification is essential to remove unreacted Disulfo-ICG-DBCO, which could interfere with subsequent assays and quantification. Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) is the gold standard for this purpose.[10][11][12]

Principle of RP-HPLC: This technique separates molecules based on their hydrophobicity.[10] The stationary phase (e.g., a C18 column) is nonpolar, while the mobile phase is polar. The Disulfo-ICG-DBCO-peptide conjugate is significantly more hydrophobic than the unlabeled peptide, resulting in a longer retention time on the column and allowing for effective separation.

Protocol:

- **Sample Preparation:** Acidify the reaction mixture with a small amount of trifluoroacetic acid (TFA) to a final concentration of 0.1%.
- **Chromatography Conditions:**
 - **Column:** C18 stationary phase (e.g., 5 µm particle size, 100 Å pore size).
 - **Mobile Phase A:** 0.1% TFA in water.
 - **Mobile Phase B:** 0.1% TFA in acetonitrile.
 - **Detection:** Monitor at two wavelengths simultaneously: ~220 nm (for the peptide amide bond) and ~780 nm (for the ICG dye).
 - **Gradient:** A linear gradient from ~5% to 95% Mobile Phase B over 30-40 minutes is a typical starting point. This should be optimized based on the hydrophobicity of the specific peptide.
- **Fraction Collection:** Collect the peak that shows absorbance at both wavelengths. This peak represents the desired conjugate.

- Post-Purification: Pool the pure fractions, confirm purity by analytical RP-HPLC, and remove the solvent by lyophilization.

Parameter	Typical Value	Rationale
Column	C18 Silica	Standard for peptide separation based on hydrophobicity.[13]
Mobile Phase A	0.1% TFA in H ₂ O	Provides acidic conditions to protonate silanols and peptides for sharp peaks.
Mobile Phase B	0.1% TFA in ACN	Acetonitrile is the organic modifier used to elute the bound peptide.[10]
Flow Rate	1.0 mL/min (Analytical)	Standard flow rate for a 4.6 mm ID column.
Detection λ 1	210-220 nm	Detects the peptide backbone. [10]
Detection λ 2	~780 nm	Detects the ICG dye.[1]

Part D: Characterization of the Final Conjugate

Final characterization validates the success of the conjugation and provides critical data for downstream applications.

1. Mass Spectrometry (MS):

- Purpose: To provide unambiguous confirmation of conjugation by determining the precise molecular weight of the product.[14][15]
- Method: Use either Matrix-Assisted Laser Desorption/Ionization Time-of-Flight (MALDI-TOF) or Electrospray Ionization (ESI-MS).
- Expected Result: The mass spectrum should show a peak corresponding to the molecular weight of the azide-peptide plus the molecular weight of Disulfo-ICG-DBCO minus N₂ (lost

during the cycloaddition).

Component	Example Mass (Da)
Azide-Peptide (Theoretical)	2500.0
Disulfo-ICG-DBCO (Theoretical)	1100.0
Expected Conjugate Mass	3572.0 (2500 + 1100 - 28)

2. UV-Vis Spectroscopy for Degree of Labeling (DOL):

- Purpose: To determine the average number of dye molecules conjugated to each peptide. [\[16\]](#)[\[17\]](#)
- Method:
 - Dissolve the purified, lyophilized conjugate in a suitable buffer (e.g., PBS) to a known concentration.
 - Measure the full absorbance spectrum (e.g., 250-850 nm) using a UV-Vis spectrophotometer.
 - Record the absorbance maximum of the protein (A_{280} , if it contains Trp or Tyr) and the absorbance maximum of the dye ($A_{\max}$, ~780 nm). [\[18\]](#)[\[19\]](#)
- Calculation:
 - Calculate the concentration of the dye: $C_{\text{dye}} = A_{\max} / (\epsilon_{\text{dye}} * \text{pathlength})$
 - Correct the absorbance at 280 nm for the dye's contribution: $A_{\text{prot_corrected}} = A_{280} - (A_{\max} * CF_{280})$ (where CF_{280} is the correction factor: ϵ_{280} of dye / $\epsilon_{\max}$ of dye)
 - Calculate the concentration of the peptide: $C_{\text{peptide}} = A_{\text{prot_corrected}} / (\epsilon_{\text{peptide}} * \text{pathlength})$
 - Calculate the Degree of Labeling: $DOL = C_{\text{dye}} / C_{\text{peptide}}$

An ideal DOL is typically between 0.8 and 1.2 for a 1:1 conjugation. [\[16\]](#)

Application: In Vitro Targeted Delivery Assay

This protocol provides a method to visually confirm that the Disulfo-ICG-DBCO-peptide conjugate selectively binds to and is internalized by target cells.[\[20\]](#)[\[21\]](#)

Materials:

- Target cells (expressing the receptor for the peptide).
- Control cells (low or no receptor expression).
- Complete cell culture medium.
- Disulfo-ICG-DBCO-peptide conjugate.
- Control conjugate (e.g., Disulfo-ICG-DBCO-labeled scrambled peptide).
- Hoechst or DAPI stain (for nuclei).
- Fluorescence microscope with appropriate filter sets for NIR and blue channels.

Protocol:

- Cell Seeding: Seed both target and control cells in chambered cover glass or multi-well imaging plates and allow them to adhere overnight.
- Incubation:
 - Prepare a series of dilutions of the ICG-peptide conjugate and the control conjugate in cell culture medium (e.g., 10 nM to 1 μ M).
 - Remove the old medium from the cells and replace it with the medium containing the conjugates.
 - Incubate for 1-4 hours at 37°C.
- Washing and Staining:
 - Aspirate the conjugate-containing medium.

- Wash the cells 3 times with cold PBS to remove any unbound conjugate.
- (Optional) Fix the cells with 4% paraformaldehyde for 15 minutes.
- Stain the nuclei with Hoechst or DAPI for 10 minutes.
- Wash 2 more times with PBS.
- Imaging:
 - Add fresh PBS or imaging buffer to the wells.
 - Image the cells using a fluorescence microscope. Capture images in the NIR channel (for the ICG conjugate) and the blue channel (for the nuclei).

Expected Outcome: A significantly higher NIR fluorescence signal should be observed in the target cells compared to the control cells, indicating specific, receptor-mediated binding and/or internalization.^[22] The control (scrambled) peptide should show minimal fluorescence in both cell lines.

A workflow for validating conjugate targeting in vitro.

Troubleshooting Guide

Problem	Potential Cause(s)	Recommended Solution(s)
Low Labeling Efficiency	- Inaccurate quantification of peptide or dye.- Inactive DBCO or azide groups.- Suboptimal reaction conditions (pH, time).	- Re-quantify starting materials.- Use fresh reagents. Store Disulfo-ICG-DBCO desiccated and protected from light. [3] [23] - Ensure reaction buffer is pH 7.2-7.5 and azide-free. Extend incubation time. [24]
Conjugate Precipitation	- The conjugate is poorly soluble in the reaction buffer.- High concentration of organic solvent (DMSO).	- Perform the reaction in a buffer containing a solubilizing agent (e.g., 5-10% DMSO).- If precipitation occurs during the reaction, try a lower reactant concentration.
Difficulty in Purification	- Poor separation between labeled and unlabeled peptide on RP-HPLC.- Broad or tailing peaks.	- The hydrophobicity difference may be too small. Optimize the HPLC gradient (make it shallower around the elution point).- Try a different mobile phase modifier (e.g., formic acid instead of TFA) or a different stationary phase. [25]
Loss of Peptide Activity	- The dye is attached at or near the peptide's active site.- The conjugation process denatured the peptide.	- Redesign the peptide to place the azide modification site away from the binding domain.- Avoid harsh conditions (high temperature, extreme pH) during labeling and purification.
High Background in Cell Assay	- Incomplete removal of unbound conjugate.- Non-specific binding of the conjugate to cells or plastic.	- Increase the number and stringency of washing steps.- Include a blocking step (e.g., with 1% BSA) before adding the conjugate.- Ensure the

control (scrambled) peptide
shows low background to
confirm the issue is not with
the dye itself.[26]

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